

Safe Handling and Storage of 5-Bromotetralone: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromotetralone

Cat. No.: B030818

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and handling procedures for **5-Bromotetralone** (CAS No. 68449-30-9), a synthetic intermediate utilized in pharmaceutical synthesis.^{[1][2]} Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Classification

5-Bromotetralone is classified as a hazardous substance. It is harmful if swallowed and causes skin and eye irritation.^[3] It may also cause respiratory irritation.^[3]

GHS Classification:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)^[1]
- Eye Irritation (Category 2)^[1]
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System^{[1][3]}

Hazard Statements:

- H302: Harmful if swallowed.^{[3][4]}

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.

Physical and Chemical Properties

Property	Value
CAS Number	68449-30-9
Molecular Formula	C ₁₀ H ₉ BrO[1]
Molecular Weight	225.08 g/mol [1]
Appearance	White to off-white or beige solid.[1][3]
Odor	Nearly odorless to a faint characteristic organic odor.[1]
Melting Point	40 - 42 °C / 104 - 107.6 °F[6]
Boiling Point	331.0 ± 42.0 °C (Predicted)[7]
Solubility	No data available.
Density	1.511 ± 0.06 g/cm ³ (Predicted)[7]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **5-Bromotetralone**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][5][8]
- Ensure eyewash stations and safety showers are readily accessible.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.[\[6\]](#)[\[8\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.[\[8\]](#)

Safe Handling and Storage Procedures

Handling:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[6\]](#)
- Avoid breathing dust or fumes.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[5\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)[\[8\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Store locked up.[\[1\]](#)[\[8\]](#)
- Keep away from strong bases, reducing agents, and incompatible oxidizing substances.[\[1\]](#)
- For long-term storage, store at room temperature.[\[2\]](#) In solvent, store at -80°C for up to 2 years or -20°C for up to 1 year.[\[2\]](#)

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)

- In Case of Skin Contact: Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, get medical advice/attention.[3][5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical advice/attention.[3][5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[3][5]

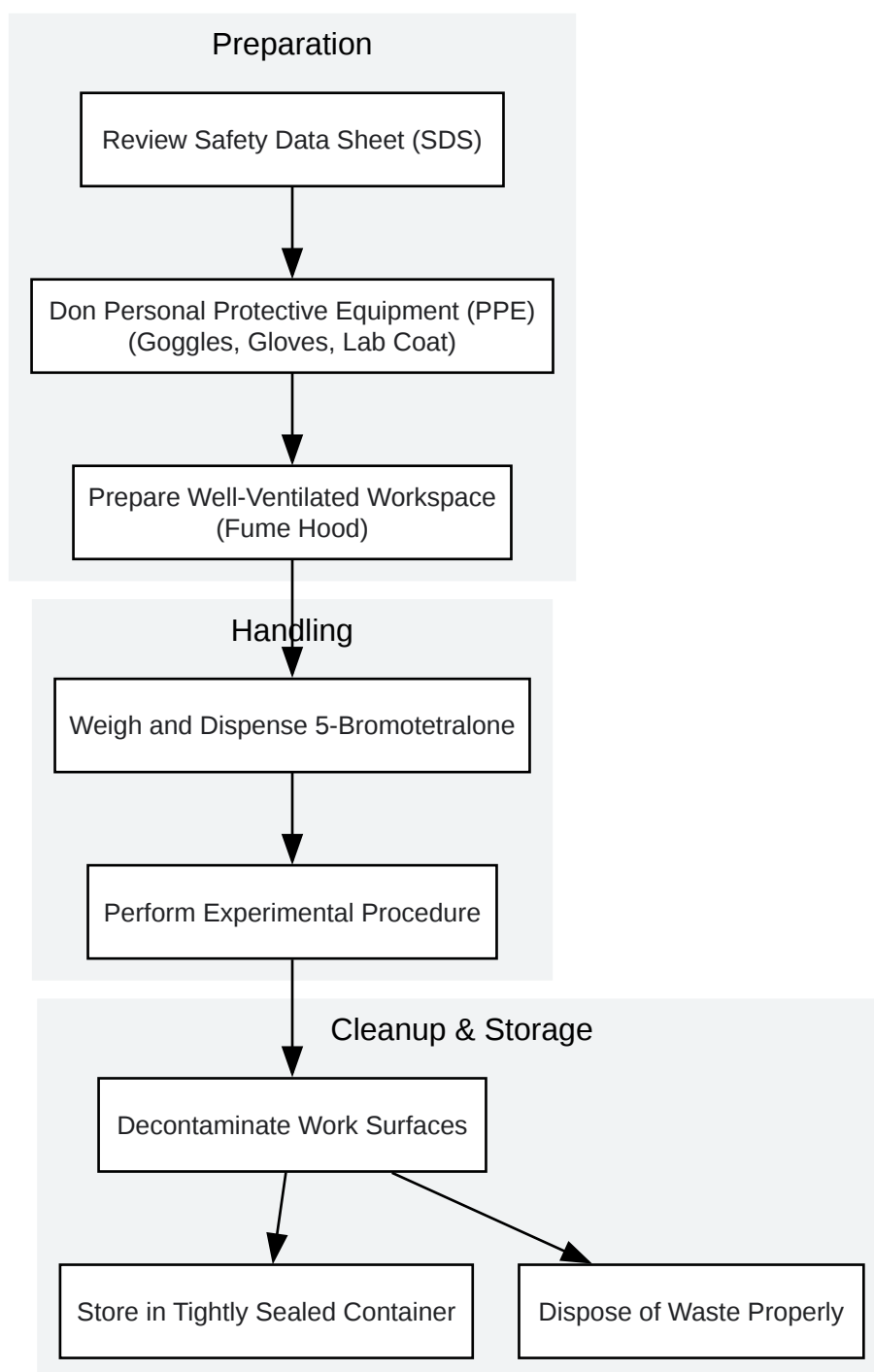
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3). Avoid dust formation.[5][6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Sweep up and shovel into a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment.[5][6]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6]

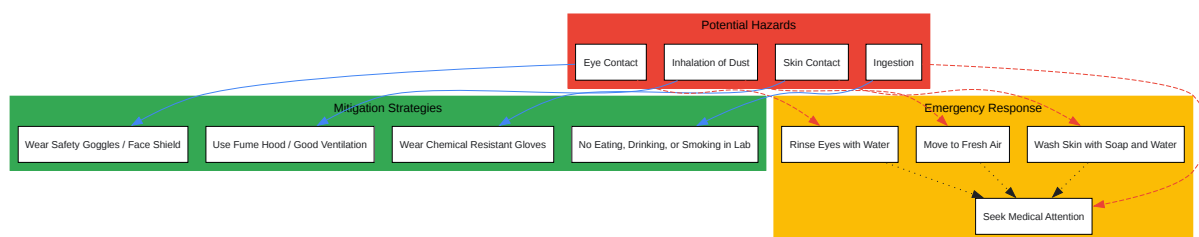
Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **5-Bromotetralone**.

Hazard Mitigation Pathway



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Caption: Hazard identification and mitigation pathways for **5-Bromotetralone**.

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